

Application Note: High-Sensitivity Detection of Chlorofluorocarbons Using GC-MS

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Pentachlorofluoroethane*

CAS No.: 354-56-3

Cat. No.: B1329260

[Get Quote](#)

Introduction

Chlorofluorocarbons (CFCs) are highly stable synthetic compounds that were once widely used as refrigerants, solvents, and aerosol propellants.[1] Their chemical inertness, however, allows them to persist in the environment and diffuse into the stratosphere, where they are photolytically decomposed by ultraviolet radiation to release chlorine atoms. These chlorine radicals catalytically destroy the ozone layer, which protects the Earth from harmful UV-B radiation.[1]

While the Montreal Protocol has led to a significant reduction in the production and use of major CFCs, there is ongoing interest in monitoring their residual levels in the environment and in industrial products. This is crucial for ensuring compliance with regulations and for understanding the long-term environmental impact of these substances.

This application note provides a comprehensive guide to the analytical methods for the detection of 1,1,2-trichloro-1,2,2-trifluoroethane (CFC-113), a representative and historically significant chlorofluorocarbon. The methodologies described herein are primarily based on gas chromatography-mass spectrometry (GC-MS), a robust and sensitive technique for the analysis

of volatile organic compounds. The principles and protocols can be adapted for the analysis of other similar CFCs.

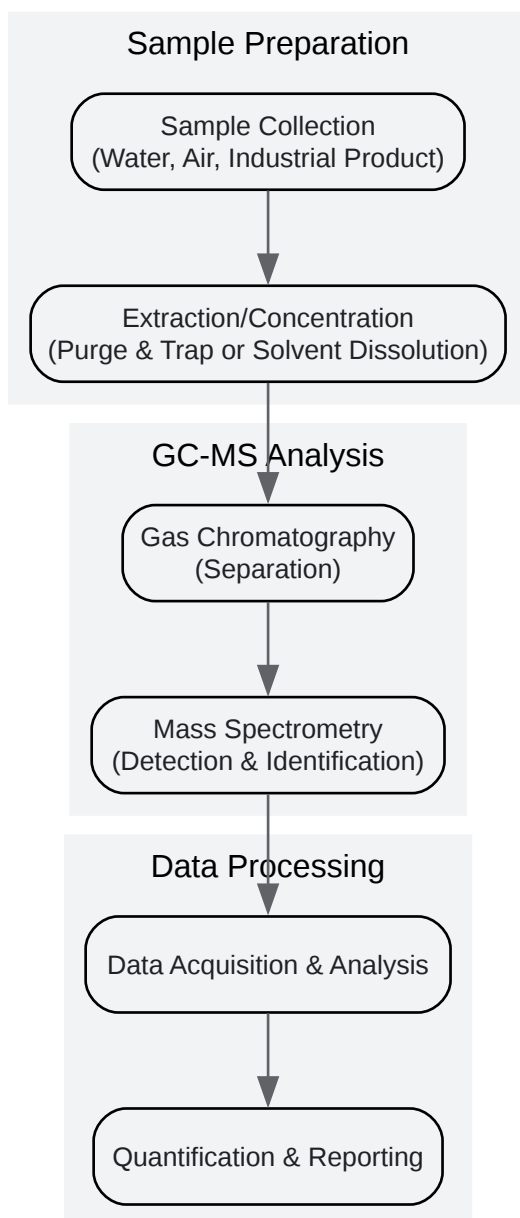
Physicochemical Properties of CFC-113

A thorough understanding of the physicochemical properties of the analyte is fundamental to developing effective analytical methods. Key properties of CFC-113 are summarized in the table below.

Property	Value	Source
Chemical Formula	C ₂ Cl ₃ F ₃	[2]
Molecular Weight	187.376 g/mol	[2]
Boiling Point	47.7 °C	[3]
Melting Point	-35 °C	[3]
Density	1.56 g/mL at 25°C	[3]
Water Solubility	170 mg/L	[3]
Vapor Pressure	285 mmHg at 20°C	[3]

Analytical Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the gold standard for the analysis of CFCs due to its excellent separation capabilities and the high sensitivity and specificity of mass spectrometric detection.[4] The workflow for GC-MS analysis of CFC-113 is depicted in the diagram below.



[Click to download full resolution via product page](#)

Caption: General workflow for the GC-MS analysis of CFC-113.

Gas Chromatography Parameters

The following GC parameters are recommended for the analysis of CFC-113. These parameters should be optimized based on the specific instrument and application.

Parameter	Recommended Setting
Column	Agilent J&W DB-624 or similar, 60 m x 0.25 mm ID, 1.4 µm film thickness
Carrier Gas	Helium, constant flow at 1.2 mL/min
Inlet Temperature	200 °C
Injection Mode	Splitless (for trace analysis)
Oven Program	40 °C (hold for 5 min), ramp to 180 °C at 10 °C/min, hold for 2 min
Transfer Line Temp	250 °C

Mass Spectrometry Parameters

For high-sensitivity and selective detection of CFC-113, Selected Ion Monitoring (SIM) mode is recommended. The characteristic mass fragments for CFC-113 can be determined from its electron ionization mass spectrum.

Electron Ionization Mass Spectrum of CFC-113

The mass spectrum of CFC-113 is characterized by a base peak at m/z 151 and other significant fragments. The NIST WebBook of Chemistry is a valuable resource for reference mass spectra.[\[2\]](#)

Recommended SIM Ions for CFC-113

Ion (m/z)	Role
151	Quantitation Ion
153	Qualification Ion
117	Qualification Ion

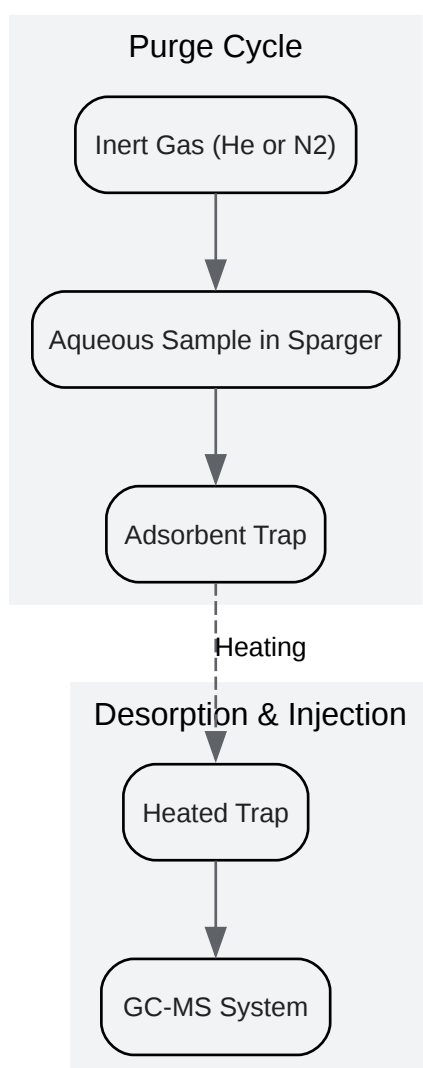
Sample Preparation Protocols

Proper sample preparation is critical for accurate and reproducible results. The choice of method depends on the sample matrix.

Protocol 1: Analysis of Water Samples via Purge and Trap

This protocol is suitable for the analysis of CFC-113 in water samples at trace levels.

Principle: Purge and trap is a dynamic headspace technique where inert gas is bubbled through the water sample, stripping the volatile organic compounds (VOCs) which are then trapped on an adsorbent material. The trap is subsequently heated to desorb the analytes into the GC-MS system.



[Click to download full resolution via product page](#)

Caption: Workflow for Purge and Trap Sample Preparation.

Step-by-Step Protocol:

- Sample Collection: Collect water samples in 40 mL amber glass vials with PTFE-lined septa. Ensure no headspace is present.
- Sample Preservation: If not analyzed immediately, store samples at 4 °C.
- Purge and Trap System Parameters:
 - Purge Gas: Helium at 40 mL/min.
 - Purge Time: 11 minutes.
 - Trap Material: A multi-bed trap (e.g., Carbopack B/Carboxen 1000/Carboxen 1001) is recommended.
 - Desorption Temperature: 250 °C.
 - Desorption Time: 2 minutes.
 - Bake Temperature: 270 °C for 8 minutes.
- Analysis: Introduce a 5 mL aliquot of the water sample into the purge and trap system coupled to the GC-MS.

Expected Performance: Based on literature, detection limits for CFC-113 in water using purge and trap GC-ECD can be as low as 0.0043 pmol/kg.[5] With GC-MS in SIM mode, comparable or even lower detection limits can be achieved.

Protocol 2: Analysis of Air Samples

This protocol is suitable for monitoring CFC-113 in ambient or indoor air.

Step-by-Step Protocol:

- **Sample Collection:** Collect air samples in evacuated Summa canisters.
- **Sample Introduction:** Use a preconcentrator to trap a known volume of air. The trap is then rapidly heated to inject the analytes into the GC-MS.
- **GC-MS Analysis:** Analyze the sample using the GC-MS parameters outlined above.

Protocol 3: Analysis of Industrial Products

This protocol is for the determination of residual CFC-113 in solid or liquid industrial products (e.g., polymers, cleaning agents).

Step-by-Step Protocol:

- **Sample Preparation:**
 - **Solid Samples:** Accurately weigh a representative portion of the sample. Dissolve or extract the sample in a high-purity solvent known to be free of CFC-113. Suitable solvents include methanol, hexane, or isooctane. Sonication or gentle heating may be required to facilitate dissolution/extraction.
 - **Liquid Samples:** Accurately weigh a portion of the liquid sample and dilute with a suitable solvent if necessary.
- **Internal Standard:** Add a known amount of an internal standard (e.g., bromochloromethane, 1,2-dichlorobenzene-d4) to the prepared sample.
- **Analysis:**
 - **Headspace-GC-MS:** Transfer an aliquot of the prepared sample to a headspace vial. The vial is heated to a specific temperature to allow the volatile CFC-113 to partition into the headspace. An aliquot of the headspace is then injected into the GC-MS.
 - **Direct Liquid Injection:** If the concentration of CFC-113 is sufficiently high and the sample matrix is clean, a direct liquid injection of the prepared sample into the GC-MS may be possible.

Quality Control and Validation

To ensure the trustworthiness of the analytical results, a robust quality control and validation system must be in place.

- **Calibration:** A multi-point calibration curve should be generated using certified reference standards of CFC-113. The linearity of the curve should be verified ($R^2 > 0.995$).
- **Method Blank:** An analysis of a blank sample (e.g., reagent water for aqueous analysis, purified nitrogen for air analysis) should be performed with each batch of samples to check for contamination.
- **Spike Recovery:** A known amount of CFC-113 should be added to a sample matrix (matrix spike) to assess the accuracy of the method. Recovery should typically be within 70-130%.
- **Precision:** Replicate analyses of a standard or a sample should be performed to determine the precision of the method, which should be expressed as the relative standard deviation (RSD).

Summary of Quantitative Performance

The following table summarizes typical performance characteristics that can be expected for the analysis of CFC-113 using the described methodologies.

Parameter	Typical Value	Matrix	Method
Method Detection Limit (MDL)	~0.004 pmol/kg	Seawater	Purge & Trap GC-ECD[5]
Method Detection Limit (MDL)	5.36×10^{-18} M	Groundwater	Purge & Trap GC-MS[6]
Linearity (R^2)	> 0.99	-	GC-MS
Precision (RSD)	< 15%	-	GC-MS
Spike Recovery	70-130%	-	GC-MS

Conclusion

The analytical methods detailed in this application note, centered around purge and trap and headspace GC-MS, provide a robust and sensitive framework for the detection and quantification of CFC-113 in a variety of environmental and industrial matrices. By carefully selecting sample preparation techniques and optimizing GC-MS parameters, researchers and scientists can achieve the low detection limits required for regulatory compliance and environmental monitoring. The principles and protocols presented here for CFC-113 serve as a valuable starting point for the analysis of other chlorofluorocarbons and related volatile organic compounds.

References

- Sturini, M., T. S. Prandoni, and S. V. D. L. G. Bartolomei. (2009). Simultaneous determination of CFC-11, CFC-12 and CFC-113 in seawater samples using a purge and trap gas-chromatographic system. *Journal of Chromatography A*, 1216(50), 8743-8749. [\[Link\]](#)
- NIST. (n.d.). Ethane, 1,1,2-trichloro-1,2,2-trifluoro-. NIST Chemistry WebBook. [\[Link\]](#)
- Wikipedia. (n.d.). 1,1,2-Trichloro-1,2,2-trifluoroethane. [\[Link\]](#)
- Pleil, J. D., Vossler, T. L., McClenny, W. A., & Oliver, K. D. (1990). Optimizing sensitivity of SIM mode of GC/MS analysis for EPA's TO-14 air toxics method.
- Li, Y., et al. (2022). A novel analytical method to detect Ozone depleting substances and Fluorine-containing greenhouse gases in the atmosphere.
- Zhang, Y., et al. (2013). A Purge and Trap Gas Chromatographic Method for Detection of Chlorofluorocarbons in Seawater. *Chinese Journal of Analytical Chemistry*, 41(2), 268-272.
- Bullister, J. L. (2014). Atmospheric CFC-11, CFC-12, CFC-113, CCl₄ and SF₆ Histories (1910-2014). NOAA.
- Laube, J. C., et al. (2014). Newly detected ozone-depleting substances in the atmosphere.
- Honeywell. (n.d.). Alternative Solvent with Low Global Warming Potential.
- Ashford, P., & Shende, R. (2002).
- Wang, F., et al. (2015). Determination of Chlorofluorocarbons in Groundwater by Purge and Trap and Secondary Cold Trap Coupled with Gas Chromatography/Mass Spectrometry. *Journal of Chinese Mass Spectrometry Society*, 36(4), 335-341.
- Bönisch, H., et al. (2021). Non-target analysis using gas chromatography with time-of-flight mass spectrometry: application to time series of fourth generation synthetic halocarbons at Taunus Observatory (Germany). *Atmospheric Measurement Techniques*, 14(1), 519-535.
- USGS. (2016). Chlorofluorocarbons Background.

- Agilent Technologies. (n.d.). GC AND GC/MS Your Essential Resource for Columns & Supplies.
- USGS. (2011). Analytical Procedures for CFCs.
- NOAA Global Monitoring Laboratory. (n.d.).
- NIST. (n.d.). Ethane, 1,1,2-trichloro-2-fluoro-. NIST Chemistry WebBook.
- Teledyne Tekmar. (2015).
- Shah, I., et al. (2015). SIMAT: GC-SIM-MS data analysis tool.
- NIST. (n.d.). Ethane, 1,1,1-trichloro-2,2,2-trifluoro-. NIST Chemistry WebBook.
- U.S. Environmental Protection Agency. (1989).
- NIST. (n.d.). Ethane, 1,1,2-trichloro-1,2,2-trifluoro-. NIST Chemistry WebBook.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. LOGOS - NOAA Global Monitoring Laboratory [gml.noaa.gov]
- 2. Ethane, 1,1,2-trichloro-1,2,2-trifluoro- [webbook.nist.gov]
- 3. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 4. unido.org [unido.org]
- 5. Simultaneous determination of CFC-11, CFC-12 and CFC-113 in seawater samples using a purge and trap gas-chromatographic system - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Note: High-Sensitivity Detection of Chlorofluorocarbons Using GC-MS]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1329260/docs#application-note-high-sensitivity-detection-of-chlorofluorocarbons-using-gc-ms>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)